

# Essential Safety and Disposal Guidance for [Gln144]-PLP (139-151)

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## Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

Cat. No.: B12371627

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Researchers and laboratory personnel must handle **[Gln144]-PLP (139-151)**, an experimental antigen used in autoimmune disease research, with care.<sup>[1][2]</sup> While specific disposal procedures for this peptide are not readily available, general laboratory safety protocols for handling and disposing of non-hazardous peptides should be followed. This document provides a step-by-step guide for the proper disposal of **[Gln144]-PLP (139-151)**, alongside relevant technical data and experimental protocols.

## Safe Handling and Storage

Before disposal, it is crucial to handle and store the peptide correctly to maintain its integrity and ensure laboratory safety.

- **Form and Purity:** **[Gln144]-PLP (139-151)** is typically supplied as a lyophilized powder with a purity of over 95%.<sup>[3]</sup>
- **Storage:** The lyophilized powder should be stored at -20°C.<sup>[3]</sup> For solutions, prompt use is recommended as their stability has not been extensively tested.<sup>[4]</sup> Some suppliers suggest that the undissolved peptide is stable for more than a year when stored below -20°C in the dark.<sup>[4]</sup>
- **Reconstitution:** The peptide is soluble in water.<sup>[5][6][7]</sup> For preparing stock solutions, it is advised to select an appropriate solvent based on the product's solubility and use it as soon as possible.<sup>[1]</sup>

## Step-by-Step Disposal Procedure

As no specific federal or state disposal regulations for **[Gln144]-PLP (139-151)** were found, the following general procedure for non-hazardous peptide waste is recommended. Always consult your institution's environmental health and safety (EHS) office for specific guidelines.

- **Decontamination (Optional but Recommended):** While not classified as hazardous, deactivating the peptide before disposal is good laboratory practice. This can be achieved by treating the peptide solution with a 10% bleach solution for at least 30 minutes.
- **Neutralization (if applicable):** If an acidic or basic solvent was used to dissolve the peptide, neutralize the solution with a suitable neutralizing agent.
- **Aqueous Waste Disposal:** For small quantities of the peptide solution, it may be permissible to dispose of it down the drain with copious amounts of water. However, this is highly dependent on local regulations. It is imperative to confirm this with your institution's EHS office before proceeding.
- **Solid Waste Disposal:**
  - Unused or expired lyophilized powder should be disposed of as solid chemical waste.
  - Place the vial containing the peptide in a clearly labeled, sealed container for chemical waste pickup.
  - Do not dispose of the solid peptide in regular trash.
- **Contaminated Materials:** Any materials that have come into contact with the peptide, such as pipette tips, tubes, and gloves, should be disposed of in the appropriate laboratory waste stream (e.g., biohazardous waste if used in cell culture, or chemical waste).

## Quantitative Data Summary

The following table summarizes the key quantitative data for **[Gln144]-PLP (139-151)**.

Property	Value
Molecular Formula	C66H102N20O18
Calculated Molecular Weight	1463.67 g/mol
Purity	> 95%
Storage Temperature	-20°C

## Experimental Protocols

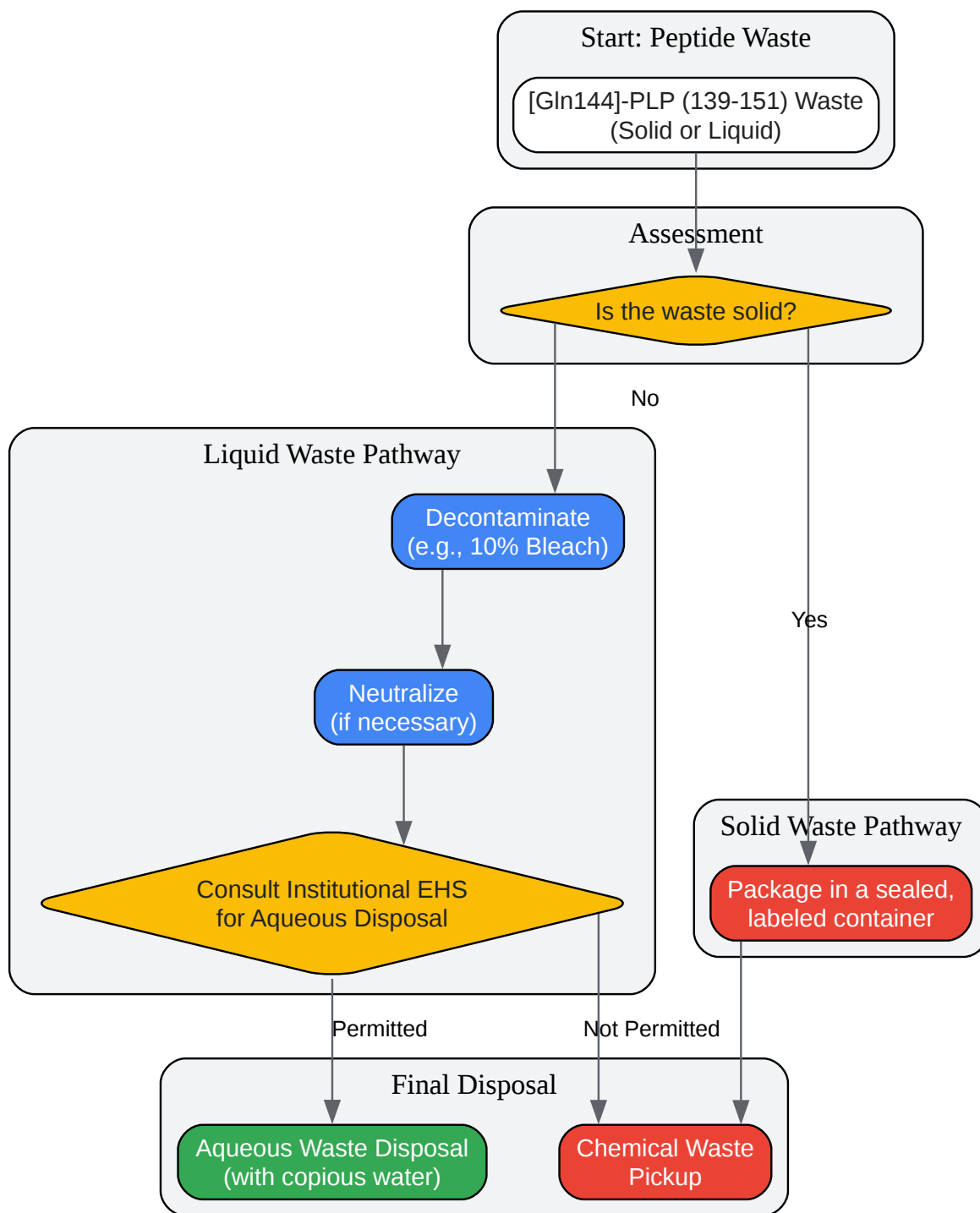
### In Vitro Restimulation of [Gln144]-PLP (139-151)-Specific T cells

This protocol outlines a general method for the in vitro restimulation of T cells isolated from mice immunized with [Gln144]-PLP (139-151), a common application for this peptide in studying autoimmune responses.

- Cell Preparation: Isolate splenocytes and lymph node cells from mice previously immunized with [Gln144]-PLP (139-151).
- Cell Culture: Culture the isolated cells in a suitable tissue culture medium (e.g., RPMI 1640 supplemented with 10% fetal bovine serum).
- Antigen Stimulation: Add [Gln144]-PLP (139-151) to the cell culture at a concentration of 20 µg/mL.
- Incubation: Incubate the cells for 72 hours to generate encephalitogenic T cells or to evaluate cellular immune responses.

## Disposal Workflow Diagram

The following diagram illustrates the recommended logical workflow for the disposal of [Gln144]-PLP (139-151).



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Caption: Logical workflow for the proper disposal of **[Gln144]-PLP (139-151)**.

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## References

- 1. targetmol.com [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. [Gln144]-PLP (139-151), Q144-PLP(139-151) - Elabscience® [elabscience.com]
- 4. mybiosource.com [mybiosource.com]
- 5. caymanchem.com [caymanchem.com]
- 6. PLP (139-151) | Neuronal Metabolism Peptides and Compounds: R&D Systems [rndsystems.com]
- 7. PLP (139-151) | Neuronal Metabolism | Tocris Bioscience [tocris.com]
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